

Crotamiton: A Comprehensive Technical Guide on its Physicochemical Properties

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Compound of Interest

Compound Name: Crotamiton (Standard)

Cat. No.: B1146898

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Crotamiton, an N-ethyl-o-crotonotoluidide, is a well-established topical medication primarily used for its scabicial and antipruritic properties. Its efficacy in treating scabies and alleviating itching from various dermatological conditions has been recognized for decades. This technical guide provides an in-depth overview of the core physical and chemical properties of Crotamiton, offering valuable data and procedural insights for researchers and professionals in drug development and formulation.

Physicochemical Properties

The physical and chemical characteristics of Crotamiton are crucial for its formulation, stability, and pharmacokinetic profile. A summary of these properties is presented in the tables below.

Table 1: Chemical Identification of Crotamiton

Identifier	Value
IUPAC Name	N-ethyl-N-(2-methylphenyl)but-2-enamide
CAS Number	483-63-6
Molecular Formula	C ₁₃ H ₁₇ NO
Molecular Weight	203.28 g/mol

Table 2: Physical and Chemical Properties of Crotamiton

Property	Value	Source
Physical State	Oily liquid, colorless to slightly yellow	
Odor	Faint amine-like	
Melting/Freezing Point	< 25 °C	
Boiling Point	153-155 °C at 13 mmHg	
Density	1.014 g/cm ³	
logP (Octanol/Water)	2.8	
pKa (Strongest Basic)	-0.6 (Predicted)	

Table 3: Solubility Profile of Crotamiton

Solvent	Solubility	Source
Water	0.353 mg/mL (Predicted)	
Ethanol	Miscible	
Methanol	Miscible	
Dimethyl Sulfoxide (DMSO)	~100 mg/mL	
Dimethylformamide (DMF)	~100 mg/mL	

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of Crotamiton are not extensively published. However, standard methodologies for analogous oily, liquid compounds can be applied.

Determination of Freezing Point (for substances liquid at room temperature)

Given that Crotamiton is an oily liquid at room temperature with a melting point below 25°C, determining its freezing point is more appropriate than a melting point.

- Apparatus: A suitable cooling bath (e.g., ice-salt mixture or a cryostat), a sample tube, a calibrated thermometer or thermocouple, and a stirring device.
- Procedure:
 - A sample of Crotamiton is placed in the sample tube.
 - The tube is immersed in the cooling bath.
 - The sample is stirred continuously as it cools to ensure uniform temperature.
 - The temperature is recorded at regular intervals.
 - The freezing point is the temperature at which the first crystals appear and remain, or the temperature plateau observed during the phase transition from liquid to solid.

Determination of Boiling Point under Reduced Pressure

- Apparatus: A distillation flask, a condenser, a receiving flask, a vacuum pump, a manometer, a heating mantle, and a calibrated thermometer.
- Procedure:
 - The Crotamiton sample is placed in the distillation flask with boiling chips.
 - The apparatus is assembled for vacuum distillation.
 - The system is evacuated to the desired pressure (e.g., 13 mmHg) as measured by the manometer.
 - The sample is heated gently using the heating mantle.
 - The temperature at which the liquid boils and the vapor condenses is recorded as the boiling point at that specific pressure. The Clausius-Clapeyron equation can be used to estimate the boiling point at other pressures.

Determination of Density

- Apparatus: A pycnometer (specific gravity bottle) of a known volume, a calibrated analytical balance, and a constant temperature water bath.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its weight is accurately determined.
 - The pycnometer is filled with Crotamiton, ensuring no air bubbles are trapped.
 - The filled pycnometer is placed in a constant temperature water bath (e.g., 25°C) until thermal equilibrium is reached.
 - The pycnometer is removed from the bath, wiped dry, and its weight is accurately determined.
 - The density is calculated by dividing the mass of the Crotamiton by the known volume of the pycnometer.

Determination of Solubility

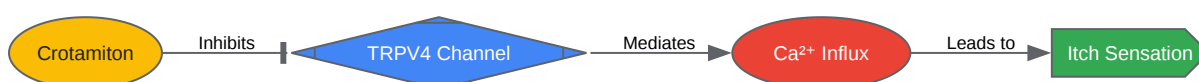
- Apparatus: Vials, a calibrated analytical balance, a constant temperature shaker or incubator, and an analytical method for quantification (e.g., HPLC-UV).
- Procedure (Shake-Flask Method):
 - An excess amount of Crotamiton is added to a known volume of the solvent (e.g., water, ethanol) in a vial.
 - The vial is sealed and agitated in a constant temperature shaker until equilibrium is reached (typically 24-48 hours).
 - The solution is filtered or centrifuged to remove the undissolved Crotamiton.
 - The concentration of Crotamiton in the clear supernatant is determined using a validated analytical method like HPLC.

Determination of logP (Octanol-Water Partition Coefficient)

- Apparatus: Separatory funnel, volumetric glassware, analytical balance, pH meter, and an analytical method for quantification (e.g., HPLC-UV).
- Procedure (Shake-Flask Method):
 - Water and n-octanol are mutually saturated by shaking them together and allowing the phases to separate.
 - A known amount of Crodamiton is dissolved in either the water-saturated octanol or the octanol-saturated water.
 - The solution is placed in a separatory funnel with a known volume of the other phase.
 - The funnel is shaken gently to allow for partitioning of Crodamiton between the two phases until equilibrium is reached.
 - The phases are allowed to separate completely.
 - The concentration of Crodamiton in each phase is determined analytically.
 - The logP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

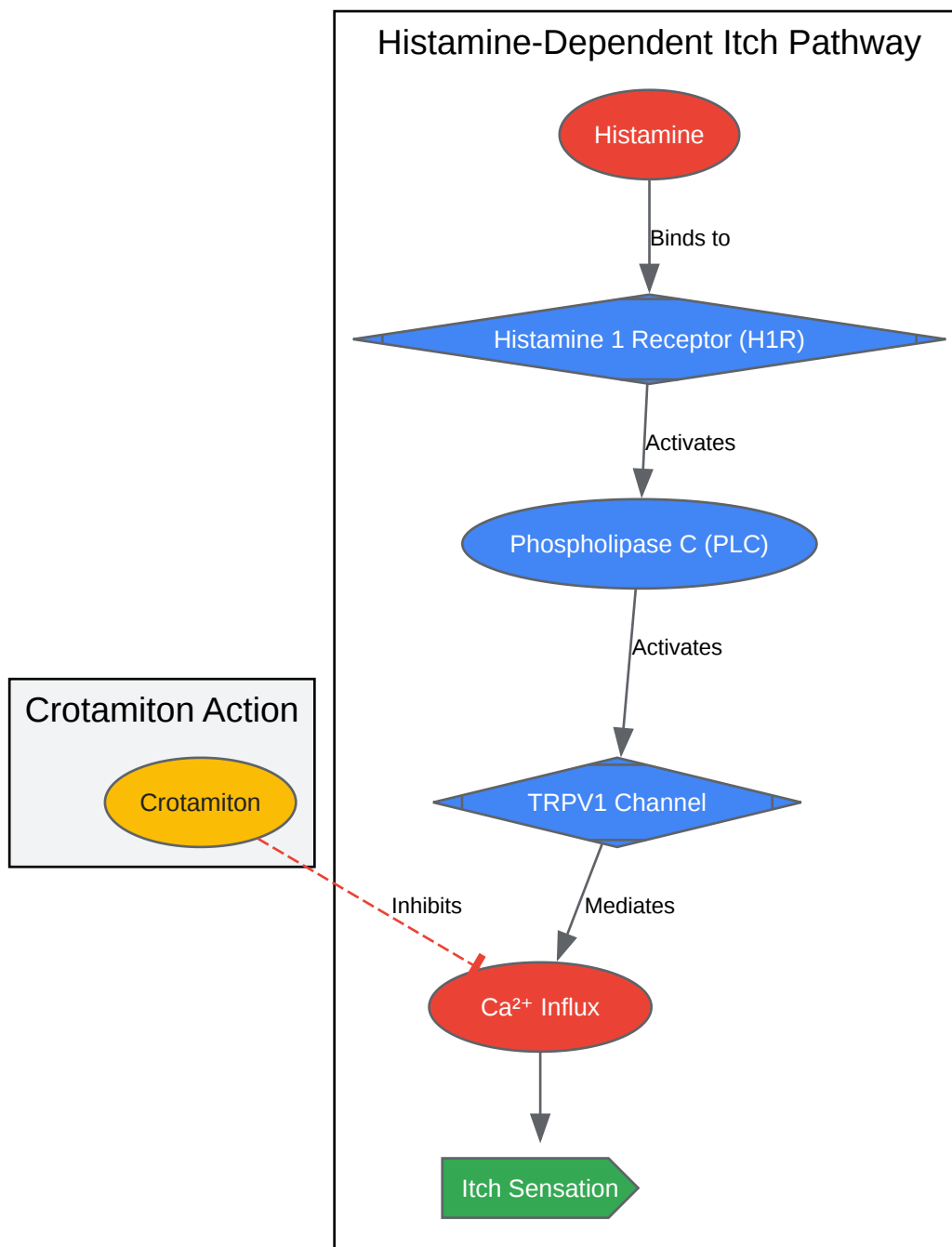
Signaling Pathways and Mechanism of Action

While the exact scabificidal mechanism of Crodamiton remains to be fully elucidated, its antipruritic (anti-itch) action is better understood and involves interaction with specific signaling pathways. Crodamiton has been shown to inhibit the Transient Receptor Potential Vanilloid 4 (TRPV4) channel and to suppress both histamine-dependent and histamine-independent itch pathways.



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Caption: Crotamiton inhibits the TRPV4 channel, reducing calcium influx and subsequent itch sensation.

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Caption: Crotamiton inhibits calcium influx in the histamine-dependent itch pathway.

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